

Methyl Glycinate Hydrochloride: A Comprehensive Technical Guide

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|----------------------|------------------|-----------|
| Compound Name: | Methyl glycinate | |
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CAS Number: 5680-79-5

This guide provides an in-depth technical overview of **methyl glycinate** hydrochloride, a crucial reagent and intermediate in pharmaceutical and chemical research. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Chemical and Physical Properties

Methyl glycinate hydrochloride is the hydrochloride salt of the methyl ester of glycine, the simplest amino acid.[1] Its stability as a salt makes it a preferred precursor over its free ester form, which is prone to polymerization.[1][2] It typically appears as a white crystalline powder. [3][4][5]

Table 1: Physical and Chemical Properties of Methyl Glycinate Hydrochloride



| Property | Value | References |
|-------------------|---|------------|
| CAS Number | 5680-79-5 | [1][6] |
| Molecular Formula | C ₃ H ₈ CINO ₂ | [3][6] |
| Molecular Weight | 125.55 g/mol | [6][7] |
| Appearance | White solid/powder, crystals, or chunks | [1][3][8] |
| Melting Point | 173 - 177 °C (decomposes) | [8] |
| Solubility | Soluble in water (>1000 g/L at 20°C) | [3][9] |
| Purity | ≥98% | [2][6][10] |
| Synonyms | Glycine methyl ester hydrochloride, H-Gly-OMe.HCl, Methyl 2-aminoacetate hydrochloride | [6] |

Table 2: Spectroscopic and Analytical Data

| Data Type | Value | References |
|--------------------|---|------------|
| InChI Key | COQRGFWWJBEXRC- UHFFFAOYSA-N | [6] |
| SMILES | CI.COC(=O)CN | [6] |
| Elemental Analysis | C, 28.70%; H, 6.42%; CI, 28.24%; N, 11.16%; O, 25.49% | [6] |

Experimental Protocols Synthesis of Methyl Glycinate Hydrochloride

Several methods for the synthesis of **methyl glycinate** hydrochloride have been reported, primarily involving the esterification of glycine.



Method 1: Synthesis using Thionyl Chloride in Methanol

This is a common and effective method for the esterification of amino acids.

Protocol:

- Suspend glycine (8 mmol) in methanol (60 mL) in a round-bottomed flask under ice-bath conditions.
- Slowly add thionyl chloride (SOCl₂) (4 mL) dropwise to the suspension. The off-gas can be neutralized with a sodium hydroxide solution.
- After the addition is complete, stir the reaction mixture for 1 hour at room temperature.
- Heat the mixture to reflux (approximately 66°C) and maintain for 6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) with a 2% ninhydrin in ethanol solution as a developing agent until the glycine spot disappears.
- Upon completion, remove the solvent by rotary evaporation to yield methyl glycinate hydrochloride. This method can result in a quantitative yield.[11]

Method 2: Synthesis using Trimethylsilyl Chloride (TMSCI) in Methanol

This method offers a convenient and mild alternative for the synthesis.[12]

Protocol:

- To a round-bottom flask, add glycine (0.1 mol).
- Slowly add freshly distilled chlorotrimethylsilane (0.2 mol) and stir with a magnetic stirrer.
- Add methanol (100 mL) to the mixture and continue stirring at room temperature.
- Monitor the reaction by TLC.
- Once the reaction is complete, concentrate the mixture on a rotary evaporator to obtain the methyl glycinate hydrochloride product.[12]



Method 3: Synthesis using Hydrogen Chloride Gas in Methanol

This industrial-scale method provides high purity and yield.

- Protocol:
 - Mix glycine (150g) and anhydrous methanol (640g) in a reaction vessel at room temperature.
 - Introduce hydrogen chloride gas at a flow rate of 40 L/h for approximately 20 minutes until the solids are completely dissolved, allowing the temperature to rise to $45 \pm 1^{\circ}$ C.
 - Maintain the reaction for 45 minutes until crystal precipitation begins, then continue to introduce hydrogen chloride gas at a reduced flow rate of 30 L/h.
 - Control the stirring rate at 120 rpm and gradually cool the system to ≤10°C at a rate of 4°C/h.
 - Filter the resulting crystals and dry them at $100 \pm 5^{\circ}$ C for 2 hours to obtain the final product. This method has been reported to yield 95.64% with a purity of 99.37%.[4]

Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is a precise method for the separation, identification, and quantification of **methyl glycinate** hydrochloride.[13]

- Column: Primesep A stationary phase column
- Mobile Phase: Isocratic mixture of water and acetonitrile (MeCN) with a sulfuric acid buffer.
- Detection: UV detection.[14]

This method is crucial for quality control in both research and industrial settings.[13]

Applications in Research and Drug Development



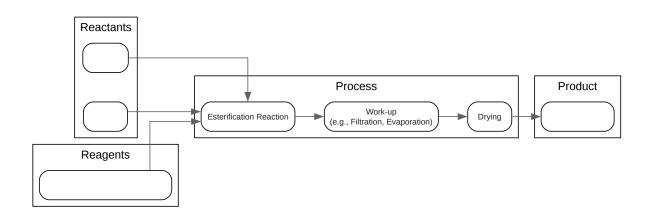
Methyl glycinate hydrochloride is a versatile building block with significant applications in several areas of chemical and pharmaceutical research.

- Peptide Synthesis: It is widely used as a key building block in solution-phase peptide synthesis.[9][15] The hydrochloride salt provides a stable form of the glycine methyl ester, which can be readily incorporated into growing peptide chains.[5]
- Pharmaceutical Intermediate: It serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[2][5][9] Its applications include the synthesis of drugs for treating conditions like acute lung injury and atherosclerosis.[4]
- Heterocyclic Compound Synthesis: The compound is utilized in the synthesis of various heterocyclic compounds, which are core structures in many small-molecule drugs.[16]
- Biochemical Research: It is used in studies of amino acid metabolism and protein synthesis, providing insights into cellular functions.[5]
- Agrochemicals: It can be incorporated into the synthesis pathways of certain pesticides and herbicides.[16]

Visualizations

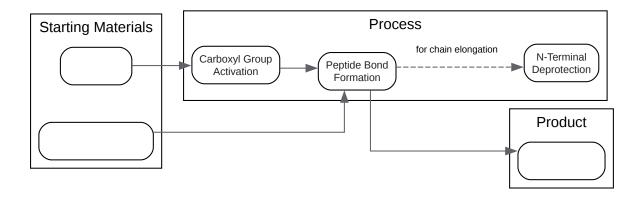
The following diagrams illustrate the general workflow for the synthesis of **methyl glycinate** hydrochloride and a conceptual diagram of its role in peptide synthesis.





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Caption: General workflow for the synthesis of **methyl glycinate** hydrochloride.



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Caption: Role of methyl glycinate hydrochloride in dipeptide synthesis.



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